

# Personal protective equipment for handling NBD-14189

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## Compound of Interest

Compound Name: NBD-14189

Cat. No.: B12425136

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## Essential Safety and Handling Guide for NBD-14189

This guide provides immediate safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **NBD-14189**. The following procedures are based on established safety protocols for handling chemical compounds in a laboratory setting.

### Personal Protective Equipment (PPE)

When handling **NBD-14189**, it is crucial to use appropriate personal protective equipment to prevent exposure. The following table summarizes the recommended PPE.

PPE Category	Item	Specification
Eye/Face Protection	Safety Goggles	Tightly fitting with side-shields, conforming to EN 166 (EU) or NIOSH (US) standards. <a href="#">[1]</a>
Hand Protection	Gloves	Chemical-impermeable gloves. Must be inspected prior to use. <a href="#">[1]</a>
Body Protection	Protective Clothing	Fire/flammable resistant and impervious clothing. <a href="#">[1]</a>
Respiratory Protection	Respirator	Use a full-face respirator if exposure limits are exceeded or irritation is experienced. <a href="#">[1]</a>

## First-Aid Measures

In case of accidental exposure to **NBD-14189**, immediate action is necessary. The following table outlines the recommended first-aid procedures.

Exposure Route	First-Aid Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration and seek immediate medical attention. Do not use mouth-to-mouth resuscitation if the chemical was ingested or inhaled.[1]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor.[1]
Eye Contact	Rinse with pure water for at least 15 minutes and consult a doctor.[1]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[1]

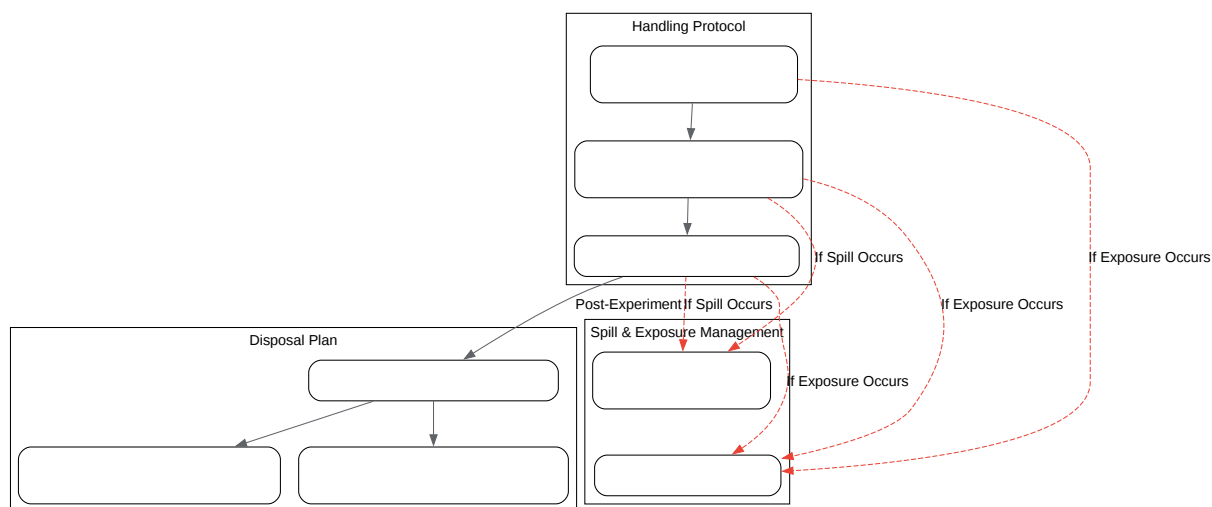
## Handling and Storage

Proper handling and storage procedures are critical to maintaining the integrity of **NBD-14189** and ensuring a safe laboratory environment.

Aspect	Procedure
Handling	Handle in a well-ventilated place. Avoid contact with skin and eyes. Avoid the formation of dust and aerosols. Use non-sparking tools.[1]
Storage	Store the container tightly closed in a dry, cool, and well-ventilated place. Keep away from foodstuff containers or incompatible materials. [1]

## Experimental Workflow: Handling and Disposal of NBD-14189

The following diagram illustrates the standard procedure for handling and disposing of **NBD-14189** in a laboratory setting.



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Workflow for safe handling and disposal of **NBD-14189**.

## Disposal Plan

Proper disposal of **NBD-14189** and its contaminated packaging is essential to prevent environmental contamination.

Waste Type	Disposal Method
NBD-14189	The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing. Do not discharge to sewer systems. <sup>[1]</sup>
Contaminated Packaging	Containers can be triple rinsed (or equivalent) and offered for recycling or reconditioning. Alternatively, the packaging can be punctured to make it unusable for other purposes and then be disposed of in a sanitary landfill. <sup>[1]</sup>

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## References

- 1. NBD-14189 - Immunomart [immunomart.com]
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